

TC OT 39 stability in solution and long-term storage

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Compound of Interest

Compound Name: TC OT 39
CAS No.: 479232-57-0
Cat. No.: B611260

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Technical Support Center: TC OT 39

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and storage of **TC OT 39**. The following troubleshooting guides and frequently asked questions (FAQs) are designed to address common issues encountered during experimental procedures.

Frequently Asked Questions (FAQs)

Q1: How should solid **TC OT 39** be stored for long-term use?

A1: Solid **TC OT 39** should be stored at -20°C in a tightly sealed container.^{[1][2]} For optimal stability, storage in a desiccated environment is recommended. Under these conditions, the compound is expected to be stable for an extended period. One supplier suggests a shelf-life of up to 3 years at -20°C.

Q2: What are the recommended solvents for dissolving **TC OT 39**?

A2: **TC OT 39** is soluble in Dimethyl Sulfoxide (DMSO) and 1 equivalent of Hydrochloric Acid (1eq. HCl).[2] It is recommended to prepare high-concentration stock solutions in these solvents.

Q3: How should I prepare a stock solution of **TC OT 39**?

A3: To prepare a stock solution, dissolve the solid **TC OT 39** in your chosen solvent (e.g., DMSO) to the desired concentration. For example, to make a 10 mM stock solution from 1 mg of **TC OT 39** (Molecular Weight: 600.78 g/mol), you would add 166.45 μ L of DMSO. It is advisable to warm the solution gently (e.g., at 37°C) and use sonication to ensure the compound is fully dissolved.

Q4: What are the best practices for storing **TC OT 39** stock solutions?

A4: Stock solutions should be aliquoted into small, single-use volumes to minimize freeze-thaw cycles. These aliquots should be stored in tightly sealed vials at -20°C or, for longer-term storage, at -80°C.[3] While some suppliers suggest that stock solutions in DMSO are stable for up to one month at -20°C, others indicate they may be stable for several months. For critical experiments, it is best to use freshly prepared solutions or solutions that have been stored for a minimal amount of time.

Q5: How many times can I freeze and thaw a stock solution of **TC OT 39**?

A5: While there is no specific data on the effect of freeze-thaw cycles on **TC OT 39**, it is a general best practice to minimize them. Repeated freezing and thawing can lead to the degradation of the compound. Aliquoting your stock solution into single-use vials is the most effective way to avoid this issue.

Q6: Is **TC OT 39** sensitive to light?

A6: There is no specific information available regarding the photosensitivity of **TC OT 39**. However, as a general precaution for all research compounds, it is recommended to protect solutions from direct light by using amber vials or by covering the vials with aluminum foil.

Q7: What is the stability of **TC OT 39** in aqueous solutions?

A7: The stability of **TC OT 39** in aqueous solutions has not been reported in the available literature. For experiments requiring aqueous buffers, it is recommended to dilute the DMSO stock solution into the aqueous buffer immediately before use. The final concentration of DMSO should be kept as low as possible and be consistent across all experiments, including controls.

Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Inconsistent or unexpected experimental results	Compound Degradation: The stock solution may have degraded due to improper storage, multiple freeze-thaw cycles, or extended storage time.	Prepare a fresh stock solution from solid TC OT 39. Ensure proper storage of the new stock solution by aliquoting and storing at -20°C or -80°C.
Incomplete Solubilization: The compound may not have been fully dissolved when the stock solution was prepared.	When preparing a new stock solution, gently warm the vial and use a sonicator to ensure complete dissolution. Visually inspect the solution for any particulate matter before use.	
Precipitation in Aqueous Buffer: TC OT 39 may precipitate out of solution when diluted from a DMSO stock into an aqueous buffer.	Decrease the final concentration of TC OT 39 in the aqueous buffer. Increase the percentage of DMSO in the final solution (ensure it is compatible with your experimental system and included in controls). Prepare the final dilution immediately before use.	
Reduced potency of the compound over time	Long-term Storage Issues: The stock solution may have been stored for too long, even under recommended conditions.	For long-term studies, consider preparing fresh stock solutions at regular intervals. If possible, perform a quality control check (e.g., via HPLC) on older stock solutions to assess their integrity.
Contamination of Stock Solution: The stock solution may have been contaminated during handling.	Use sterile pipette tips and work in a clean environment when handling the stock solution. Avoid introducing any	

moisture into the stock solution
vial.

Data Presentation

Table 1: Summary of Recommended Storage Conditions for **TC OT 39**

Form	Solvent	Temperature	Duration	Source
Solid	N/A	-20°C	Up to 3 years	MedchemExpress Product Data Sheet
Solid	N/A	4°C	Up to 2 years	MedchemExpress Product Data Sheet
Solution	DMSO	-20°C	Up to 1 month	Tocris Bioscience General Recommendations
Solution	DMSO	-20°C	"Several months"	BioCrick Product Information
Solution	DMSO	-80°C	Up to 6 months	MedchemExpress Product Data Sheet

Table 2: Solubility of **TC OT 39**

Solvent	Maximum Concentration	Source
DMSO	100 mM	R&D Systems, Tocris Bioscience
1eq. HCl	100 mM	R&D Systems, Tocris Bioscience

Experimental Protocols

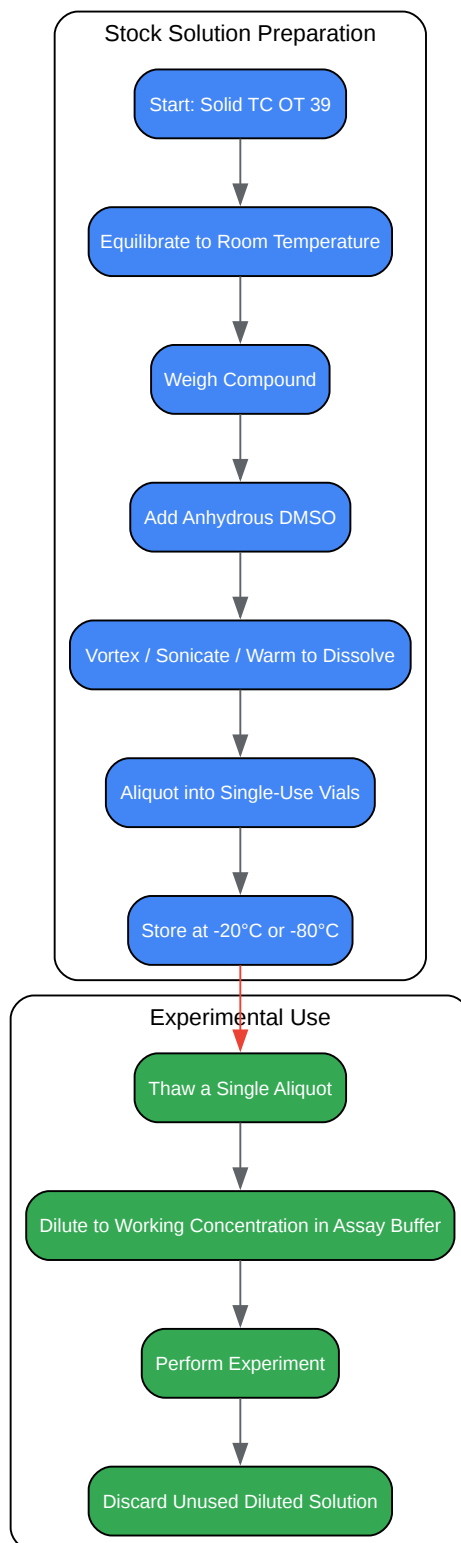
Protocol 1: Preparation of a 10 mM Stock Solution of **TC OT 39** in DMSO

- Materials:
 - **TC OT 39** (solid)
 - Anhydrous DMSO
 - Sterile microcentrifuge tubes or vials
 - Calibrated micropipettes and sterile tips
 - Vortex mixer
 - Sonicator (optional)
 - Water bath (optional)
- Procedure:
 1. Allow the vial of solid **TC OT 39** to equilibrate to room temperature before opening to prevent condensation of moisture.
 2. Weigh out the desired amount of **TC OT 39**. For example, for 1 mg of **TC OT 39** (MW = 600.78 g/mol).
 3. Calculate the volume of DMSO required for a 10 mM solution:
 - $\text{Volume (L)} = (\text{Mass (g)} / \text{Molecular Weight (g/mol)}) / \text{Concentration (mol/L)}$
 - $\text{Volume (}\mu\text{L)} = ((0.001 \text{ g} / 600.78 \text{ g/mol}) / 0.01 \text{ mol/L}) * 1,000,000 = 166.45 \mu\text{L}$
 4. Add the calculated volume of DMSO to the vial containing the solid **TC OT 39**.
 5. Vortex the solution thoroughly for 1-2 minutes to aid dissolution.

6. If necessary, gently warm the solution in a water bath at 37°C for 5-10 minutes and/or sonicate to ensure the compound is completely dissolved.
7. Visually inspect the solution to ensure there is no undissolved material.
8. Aliquot the stock solution into single-use, tightly sealed vials.
9. Store the aliquots at -20°C or -80°C, protected from light.

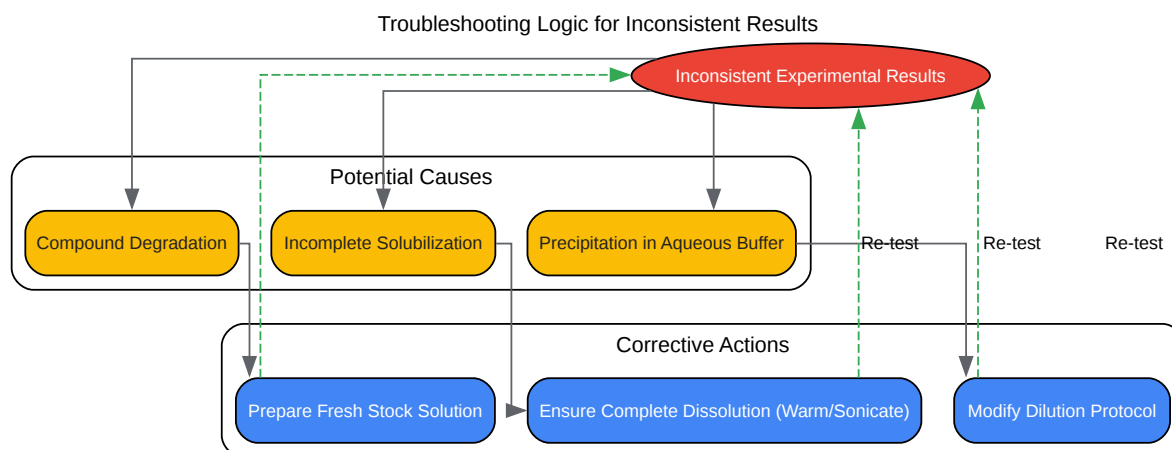
Visualizations

Experimental Workflow: TC OT 39 Solution Preparation and Use



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Caption: Workflow for preparing and using **TC OT 39** solutions.



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- 2. TC OT 39 | Oxytocin Receptors | Tocris Bioscience [tocris.com]
- 3. Optopharmacological tools for precise spatiotemporal control of oxytocin signaling in the central nervous system and periphery - PMC [pmc.ncbi.nlm.nih.gov]
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